A Comparative Guide to Generating Time-Series Datasets of AS1928370's Advertised Routes

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Compound of Interest

Compound Name:	*AS1928370*
Cat. No.:	*B12371349*

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For researchers, scientists, and drug development professionals venturing into network analysis, understanding the dynamics of Border Gateway Protocol (BGP) routing is crucial. This guide provides a comparative overview of methodologies to generate time-series datasets of advertised routes for a specific Autonomous System (AS), in this case, **AS1928370**. We will explore publicly available data sources and open-source tools, presenting supporting protocols and data structures for effective analysis.

Public BGP Data Repositories: The Foundation for Time-Series Analysis

The primary sources for historical BGP data are public repositories that collect routing information from a global network of vantage points. Two of the most prominent repositories are:

- RIPE NCC's Routing Information Service (RIS): RIS collects and stores Internet routing data from a globally distributed set of Remote Route Collectors (RRCs).[1][2][3] This data is accessible through various tools and raw data dumps.[1][2]

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- University of Oregon's RouteViews: Similar to RIS, RouteViews collects BGP data from a wide range of peers, providing valuable insights into the global routing table.[4][5][6] The data is available via archives and a dedicated API.[5][7]

Both repositories store data in the Multi-threaded Routing Toolkit (MRT) format, which can capture BGP update messages, withdrawals, and routing table dumps.[8]

Comparison of Tools for Data Extraction and Analysis

Several tools can be utilized to query these repositories and construct a time-series dataset for **AS1928370**. The choice of tool depends on the desired level of detail, the complexity of the analysis, and the user's technical expertise.

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Tool	Description	Data Sources	Access Method	Key Features	Best Suited For
RIPEstat	A web-based interface and API providing access to a vast collection of Internet-related data, including BGP routing information from RIS.[9][10]	RIPE RIS	Web UI, REST API	- Historical routing status and history.[11][12]- BGP update activity.[13]- User-friendly interface.	Quick, high-level analysis and visualization of routing history.
BGPStream	A C library and Python framework for the analysis of live and historical BGP data.[14][15]	RIPE RIS, RouteViews	C API, Python API	- Fine-grained filtering of BGP records.- Processing of large-scale datasets.- Customizable analysis workflows.[14]	In-depth, programmatic analysis of BGP data for research purposes.
BGPlay	A web-based tool that visualizes BGP route changes over time.[16][17] It is integrated	RIPE RIS	Web UI	- Graphical representation of AS paths.- Animation of routing changes.- Identification of routing	Visual analysis of specific routing events and understanding AS path dynamics.

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with RIPEstat.[16]	events like hijacks and leaks.[16]

Experimental Protocols for Time-Series Data Generation

Here, we outline detailed methodologies for generating a time-series dataset of **AS1928370**'s advertised routes using the compared tools.

Protocol 1: Using RIPEstat for a High-Level Time-Series Dataset

This protocol is suitable for researchers seeking a quick overview of the routing history of **AS1928370**.

Objective: To obtain a time-series dataset of prefixes originated by **AS1928370**.

Methodology:

- Access the RIPEstat Data API: Utilize the routing-history endpoint.[12]
- Formulate the API Query: Construct a URL to query for **AS1928370**.
  - https://stat.ripe.net/data/routing-history/data.json?resource=**AS1928370**
- Specify Time Interval (Optional): Use the starttime and endtime parameters for a specific period.
- Process the JSON Output: The output will contain a list of prefixes originated by **AS1928370** and the timelines of their announcements.[12]
- Data Structuring: Parse the JSON response and structure the data into a table with the following columns: prefix, starttime, endtime, peer_count.

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Protocol 2: Using BGPStream for a Detailed Time-Series Dataset

This protocol is designed for in-depth analysis, allowing for the examination of individual BGP update messages.

Objective: To create a detailed time-series dataset of BGP announcements and withdrawals related to **AS1928370**.

Methodology:

- Install PyBGPStream: Set up the Python environment for BGPStream.
- Develop a Python Script: Write a script to iterate through BGP data and filter for records related to **AS1928370**.
- Configure BGPStream:
  - Set the data source to RIPE RIS and/or RouteViews.
  - Define the time interval of interest.
  - Filter the stream for records where **AS1928370** is the origin AS.
- Process BGP Records: For each BGP record, extract relevant information from the BGP update messages.[18][19]
- Data Structuring: Store the extracted data in a structured format (e.g., CSV or a database) with the following fields: timestamp, record_type (announcement/withdrawal), prefix, as_path, communities.

Quantitative Data Summary

The following table showcases the typical quantitative data that can be extracted for a time-series analysis of **AS1928370**'s advertised routes.

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Metric	Description	Example Data Point (Hypothetical)
Advertised Prefixes	The number of unique IP prefixes announced by the AS.	15
Announcements	The count of BGP messages announcing a new or updated route.	120 per hour
Withdrawals	The count of BGP messages withdrawing a previously announced route.	30 per hour
AS Path Length (Avg)	The average number of ASes in the path to the announced prefixes.	4.2
Origin Changes	The number of times a prefix is announced with a different origin AS.	2
Peer Visibility	The number of monitoring peers that observe the announced routes.	95%

Visualizations

Visualizing the data collection and analysis workflow can provide clarity. The following diagrams are generated using the DOT language.

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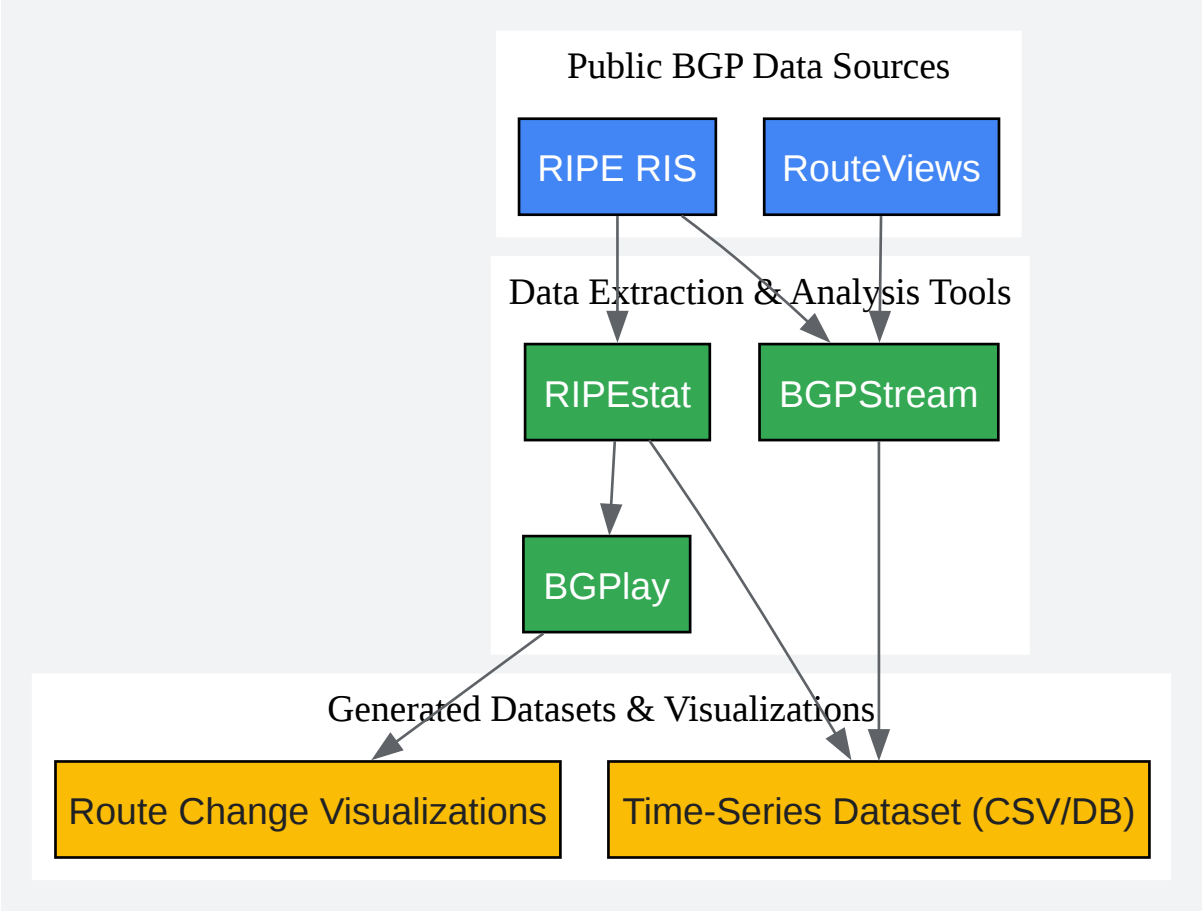

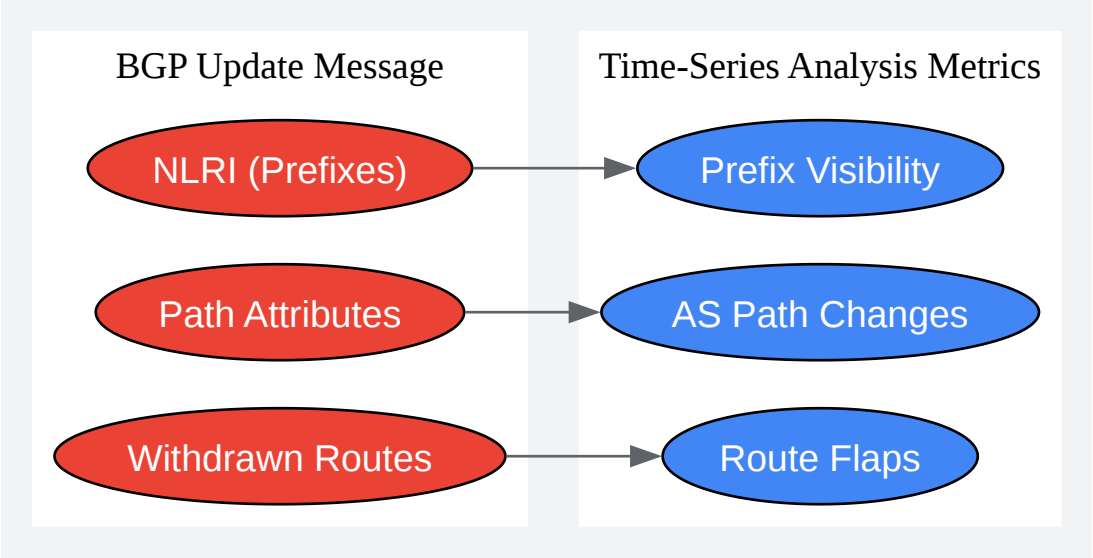

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